

# Essential Safety and Handling Protocols for Gelsevirine

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## Compound of Interest

Compound Name: Gelsevirine

Cat. No.: B15591267

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This document provides critical safety and logistical guidance for the handling and disposal of **Gelsevirine**, a potent oxindole alkaloid. Adherence to these protocols is essential to mitigate the significant health risks associated with this compound. **Gelsevirine** and other alkaloids from the Gelsemium genus are highly toxic and can cause severe adverse effects, including respiratory depression, paralysis, and in extreme cases, death.[1][2][3]

## Hazard Assessment and Toxicological Data

**Gelsevirine** is an alkaloid derived from plants of the Gelsemium genus, which are known for their high toxicity.[1][4] All parts of the Gelsemium plant are considered toxic.[4] The primary toxic components are indole alkaloids, with **Gelsevirine** being one of them.[1] Poisoning primarily affects the nervous, digestive, and respiratory systems, with symptoms that can include dizziness, nausea, abdominal pain, convulsions, and respiratory failure.[1][2] The therapeutic dose of these alkaloids is very close to the toxic dose, necessitating extreme caution during handling.[1]

Metric	Value	Source
LD50 (Total Alkaloids of Gelsemium elegans Benth, oral, mice)	15 mg/kg	[1]
LD50 (Total Alkaloids of Gelsemium elegans Benth, intraperitoneal, mice)	4 mg/kg	[1]
Observed Toxic Effects	Respiratory depression, decreased heart rate, lowered blood pressure, paralysis, asphyxia.	[1][2]

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling **Gelsevirine** to ensure the appropriate level of personal protective equipment is utilized. The following PPE is mandatory for all procedures involving this compound.

## PPE Selection Workflow



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## References

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- 2. Gelsemium: the plant that can cause convulsions, paralysis and asphyxia | Russia | The Guardian [theguardian.com]
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